

Technical Guide: Precision Deuteration Strategies Using Di-iso-propyl-d14-amine HCl

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Compound of Interest

Compound Name: *Di-iso-propyl-d14-amine hcl*

Cat. No.: *B13837728*

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Executive Summary

Di-iso-propyl-d14-amine HCl (CAS: 1219803-88-9) is the stable hydrochloride salt of fully deuterated diisopropylamine. In preliminary pharmaceutical research, it serves as the critical precursor for generating Lithium Diisopropylamide-d14 (LDA-d14).

While standard LDA is ubiquitous in organic synthesis, its use in the preparation of deuterated Active Pharmaceutical Ingredients (APIs) introduces a significant source of isotopic contamination. This guide details the technical application of **Di-iso-propyl-d14-amine HCl** to eliminate "proton leakage" during enolate generation, thereby maximizing isotopic incorporation in "Deuterium Switch" drug candidates.

Part 1: Chemical Profile & Strategic Utility

The Deuterium Switch Context

In hit-to-lead optimization, researchers replace metabolic "soft spots" (labile C-H bonds) with C-D bonds to retard metabolism via the Kinetic Isotope Effect (KIE). High isotopic purity (>99% D) is non-negotiable for these studies to accurately assess metabolic stability and avoid regulatory hurdles.

The "Proton Leakage" Problem

When standard LDA (non-deuterated) is used to generate an enolate for subsequent deuteration (e.g., quenching with D₂O), the byproduct is standard diisopropylamine ().

- The Risk: The amine byproduct is not inert. It exists in equilibrium with the enolate.
- The Mechanism: The

 can donate its proton back to the enolate before the D₂O quench, regenerating the non-deuterated starting material.
- The Solution: Using LDA-d₁₄ generates diisopropylamine-d₁₅ (

) as the byproduct. Even if equilibrium occurs, the amine donates a Deuterium atom, preserving the isotopic integrity of the intermediate.

Technical Specifications

Property	Value	Notes
Compound Name	Di-iso-propyl-d ₁₄ -amine HCl	Salt form for stability
Free Base CAS	70237-41-1	Generated in situ
Salt CAS	1219803-88-9	Storage form
Molecular Weight	151.74 g/mol	vs. 137.65 g/mol (H-analog)
Isotopic Enrichment	≥ 98 atom % D	Critical for MS standards
Appearance	White crystalline solid	Hygroscopic

Part 2: Activation Protocol (HCl to LDA-d₁₄)

Objective: Convert the stable HCl salt into the reactive lithium amide base (LDA-d₁₄) under anhydrous conditions.

Reagents & Equipment

- Substrate: **Di-iso-propyl-d14-amine HCl** (1.0 equiv)
- Base: n-Butyllithium (n-BuLi), 2.5 M in hexanes (2.05 equiv)
 - Note: 1 equiv removes HCl; 1 equiv lithiates the amine.
- Solvent: Anhydrous THF (freshly distilled or from solvent system).
- Apparatus: Flame-dried Schlenk flask, N₂/Ar atmosphere, -78°C bath.

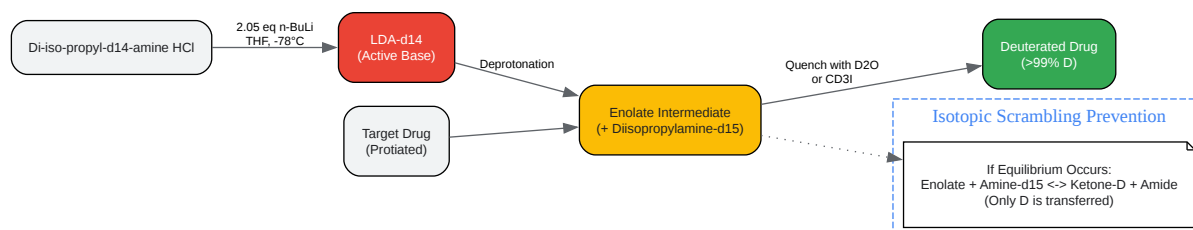
Step-by-Step Methodology

- Suspension: In a flame-dried flask under Argon, suspend **Di-iso-propyl-d14-amine HCl** (1.0 g, 6.6 mmol) in anhydrous THF (15 mL). The salt will not fully dissolve initially.
- Cryogenic Cooling: Cool the suspension to -78°C (dry ice/acetone).
- First Lithiation (Free Basing): Dropwise add n-BuLi (1.05 equiv).
 - Observation: The suspension may clear slightly as the free amine is liberated.
 - Reaction:
.
- Second Lithiation (Activation): After 15 minutes, add the remaining n-BuLi (1.0 equiv) dropwise.
 - Critical: Maintain temperature below -20°C to prevent THF degradation by the strong base.
- Equilibration: Warm the solution to 0°C for 15 minutes to ensure complete formation of LDA-d14.
 - Result: A pale yellow, homogeneous solution of LDA-d14 ready for use.

Part 3: Application - Isotopic Integrity in Enolate Chemistry

This workflow demonstrates the synthesis of a deuterated ketone (e.g., a deuterated analog of a drug metabolite) where standard bases fail to achieve >95% D-incorporation.

The "No-Scramble" Workflow



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Figure 1: The workflow for generating high-purity deuterated APIs. The use of LDA-d14 ensures that any reversible proton transfer involves deuterium, preventing re-protiation of the substrate.

Experimental Execution

- Substrate Addition: Cool the generated LDA-d14 solution to -78°C.
- Enolization: Add the substrate (ketone/ester) dropwise. Stir for 30-60 minutes.
 - Insight: During this phase, the byproduct is Diisopropylamine-d15.
- Quench: Add (excess) or a deuterated electrophile ().
- Workup: Standard aqueous workup. The amine byproduct washes away.

Part 4: Analytical Validation & Quality Control

Trustworthiness in deuterated synthesis requires rigorous validation of isotopic enrichment.

NMR Analysis (^1H vs ^2H)

- ^1H NMR (Proton): The most immediate validation is the absence of signals.
 - Standard Diisopropylamine signals:
2.8 (septet), 1.0 (doublet).
 - Pass Criteria: No signals in these regions for the reagent blank.
- ^{13}C NMR: Observe the
 - carbon septet (due to C-D coupling) and
 - carbon septet/multiad.
 - Shift: Isotope shift typically
to
ppm per D.

Mass Spectrometry (HRMS)

Calculate the theoretical mass shift.

- M+0 (Protiated): Monitor for parent ion.
- M+14 (Deuterated Reagent): Confirm the purity of the amine source.
- M+n (Product): For the final drug, calculate the %D incorporation using the ratio of isotopologue intensities.

Part 5: References

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Sources

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